An In-Depth Technical Guide to the Electronic Properties of the Tetrahydroquinazoline System

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Compound of Interest

Compound Name:	*Tetrahydroquinazoline*
CAS No.:	*1904-65-0*
Cat. No.:	*B156257*

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For Researchers, Scientists, and Drug Development Professionals

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This guide provides a comprehensive exploration of the electronic properties of the **tetrahydroquinazoline** scaffold, a heterocyclic system of significant interest in medicinal chemistry and materials science. We will delve into the fundamental electronic structure of this core, the profound influence of substituents, and the experimental and computational methodologies used to characterize these properties. This document is designed to serve as a detailed resource, empowering researchers to rationally design and synthesize novel **tetrahydroquinazoline** derivatives with tailored electronic characteristics for a range of applications.

The **Tetrahydroquinazoline** Core: A Privileged Scaffold

The 1,2,3,4-**tetrahydroquinazoline** skeleton is a bicyclic heteroaromatic system comprising a fused benzene and a dihydropyrimidine ring. This structural motif is found in numerous

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biologically active compounds and natural products, owing to its ability to present functional groups in a defined three-dimensional space, making it a "privileged scaffold" in drug discovery. [1] Understanding the electronic nature of this core is paramount for predicting its reactivity, molecular interactions, and photophysical properties.

Fundamental Electronic Characteristics

The electronic landscape of the **tetrahydroquinazoline** system is a product of the interplay between the aromatic benzene ring and the partially saturated dihydropyrimidine ring.

Aromaticity and Electron Delocalization

The benzene portion of the **tetrahydroquinazoline** molecule is fully aromatic, adhering to Hückel's rule with 6 π-electrons in a cyclic, planar, and fully conjugated system. This imparts significant thermodynamic stability to this part of the molecule. The dihydropyrimidine ring, however, is not aromatic as it contains sp^3-hybridized carbon and nitrogen atoms, disrupting the continuous π-conjugation. Consequently, the overall electronic character is that of a substituted aniline fused to a cyclic aminal. The lone pair of electrons on the nitrogen atom at position 1 (N1) can participate in resonance with the benzene ring, influencing the electron density of the aromatic system.

Caption: Structure of the 1,2,3,4-**tetrahydroquinazoline** core.

Frontier Molecular Orbitals (HOMO & LUMO)

The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are critical in determining the electronic behavior of a molecule. For the unsubstituted **tetrahydroquinazoline** core, the HOMO is typically localized on the electron-rich benzene ring and the N1 nitrogen atom, reflecting its nucleophilic character. The LUMO is generally distributed over the fused aromatic system. The energy difference between the HOMO and LUMO (the HOMO-LUMO gap) is a key indicator of the molecule's electronic excitability and chemical reactivity. A smaller gap suggests that the molecule can be more easily excited and is generally more reactive.

The Decisive Role of Substituents

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The electronic properties of the **tetrahydroquinazoline** core can be finely tuned by the introduction of substituents. These modifications can alter the electron density distribution, modulate the HOMO and LUMO energy levels, and consequently, influence the molecule's reactivity, spectroscopic properties, and biological activity.

Electron-Donating Groups (EDGs)

Substituents such as alkoxy (-OR), amino ($-NR_2$), and alkyl groups are considered electron-donating. When placed on the benzene ring, EDGs increase the electron density of the aromatic system through resonance and inductive effects. This leads to:

- An increase in the HOMO energy level: This makes the molecule more susceptible to oxidation and electrophilic attack.
- A potential decrease in the HOMO-LUMO gap: This often results in a bathochromic (red) shift in the UV-Vis absorption spectrum.

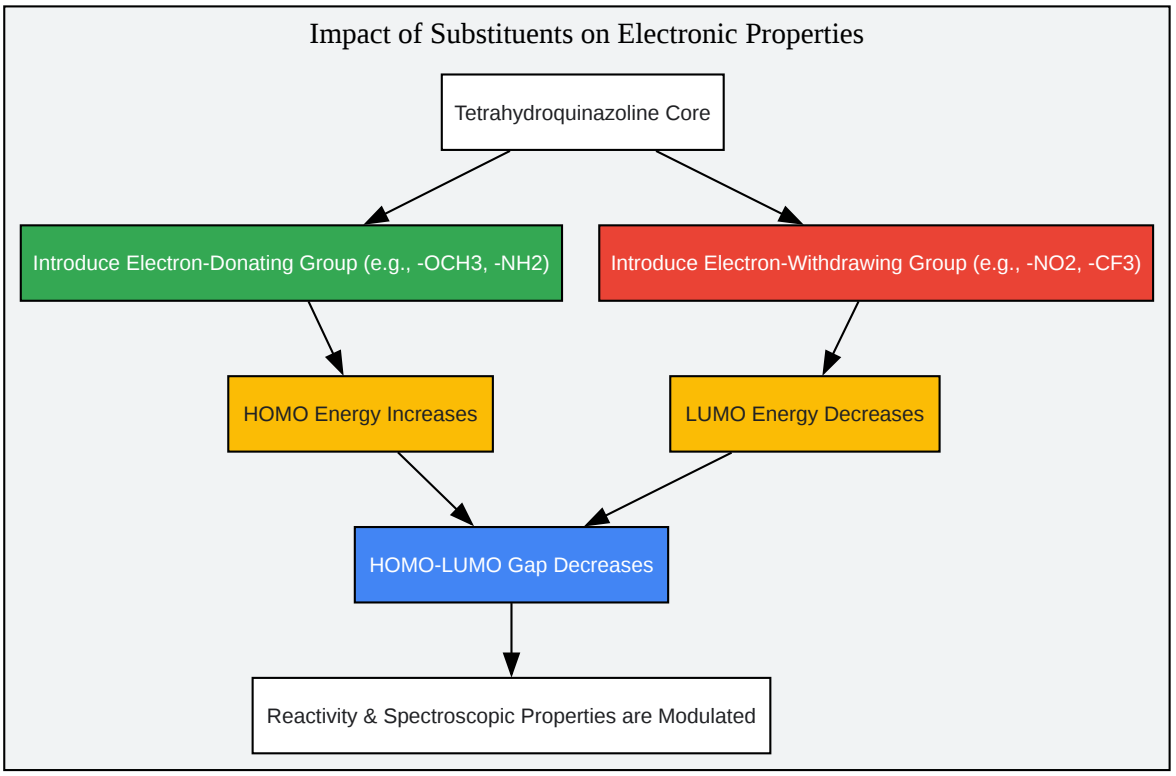
Electron-Withdrawing Groups (EWGs)

Conversely, electron-withdrawing groups like nitro ($-NO_2$), cyano (-CN), and carbonyl (-C=O) groups decrease the electron density of the aromatic ring. Their effects include:

- A decrease in both HOMO and LUMO energy levels: The effect on the LUMO is often more pronounced.
- A potential decrease in the HOMO-LUMO gap: This can also lead to a bathochromic shift in the UV-Vis spectrum, although the nature of the electronic transitions may differ from those in EDG-substituted systems.

The strategic placement of EWGs has been shown to significantly enhance the biological activity of related heterocyclic systems. For instance, the presence of two trifluoromethyl groups, which are strongly electron-withdrawing, has been correlated with increased cytotoxicity in tetrahydroquinoline derivatives.[2]

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Caption: Influence of substituents on the frontier molecular orbitals.

Experimental Characterization of Electronic Properties

A combination of spectroscopic and electrochemical techniques is employed to experimentally probe the electronic properties of **tetrahydroquinazoline** derivatives.

UV-Visible Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. The wavelength of maximum absorption (λmax) is related to the energy difference between the

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ground and excited electronic states. As discussed, the introduction of substituents that decrease the HOMO-LUMO gap will shift the λmax to longer wavelengths.

Table 1: Hypothetical UV-Vis Absorption Data for Substituted **Tetrahydroquinazoline**s

Substituent (at C6)	λmax (nm)	Molar Absorptivity (ε, $M^{-1}cm^{-1}$)
-H	295	12,000
$-OCH_3$	310	15,000
$-NO_2$	340	18,000

Note: This data is illustrative. Actual values will vary depending on the specific molecule and solvent.

- Solution Preparation: Prepare a stock solution of the **tetrahydroquinazoline** derivative of known concentration (e.g., 1 mM) in a suitable UV-transparent solvent (e.g., acetonitrile, ethanol).
- Dilution: Prepare a series of dilutions from the stock solution to determine the optimal concentration for measurement (typically an absorbance between 0.1 and 1.0).
- Blank Measurement: Fill a quartz cuvette with the pure solvent and record a baseline spectrum.
- Sample Measurement: Rinse the cuvette with the sample solution, then fill it and record the absorption spectrum over the desired wavelength range (e.g., 200-600 nm).
- Data Analysis: Determine the λmax and the corresponding absorbance. Use the Beer-Lambert law (A = εbc) to calculate the molar absorptivity (ε).

Cyclic Voltammetry

Cyclic voltammetry (CV) is a powerful electrochemical technique for investigating the redox properties of a molecule. It provides information on the oxidation and reduction potentials, which are directly related to the HOMO and LUMO energy levels, respectively.

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Table 2: Hypothetical Redox Potentials for Substituted **Tetrahydroquinazoline**s

Substituent (at C6)	Oxidation Potential (Epa, V vs. Ag/AgCl)	Reduction Potential (Epc, V vs. Ag/AgCl)
-H	+0.85	-1.20
$-OCH_3$	+0.70	-1.25
$-NO_2$	+1.05	-0.95

Note: This data is illustrative. Actual values will vary depending on the specific molecule, solvent, and electrolyte.

- Electrolyte Solution: Prepare a solution of a supporting electrolyte (e.g., 0.1 M tetrabutylammonium hexafluorophosphate, $TBAPF_6$) in an anhydrous, deoxygenated solvent (e.g., acetonitrile or dichloromethane).
- Analyte Solution: Dissolve the **tetrahydroquinazoline** derivative in the electrolyte solution to a final concentration of approximately 1 mM.
- Electrochemical Cell Setup: Assemble a three-electrode cell consisting of a working electrode (e.g., glassy carbon), a reference electrode (e.g., Ag/AgCl), and a counter electrode (e.g., platinum wire).
- Deoxygenation: Purge the analyte solution with an inert gas (e.g., argon or nitrogen) for at least 15 minutes to remove dissolved oxygen.
- Data Acquisition: Scan the potential between the desired limits at a specific scan rate (e.g., 100 mV/s) and record the resulting current.
- Data Analysis: Determine the peak potentials for the oxidation (Epa) and reduction (Epc) processes.

Computational Modeling of Electronic Properties

Quantum chemical calculations, particularly those based on Density Functional Theory (DFT), are invaluable tools for predicting and understanding the electronic properties of molecules.

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DFT Calculations

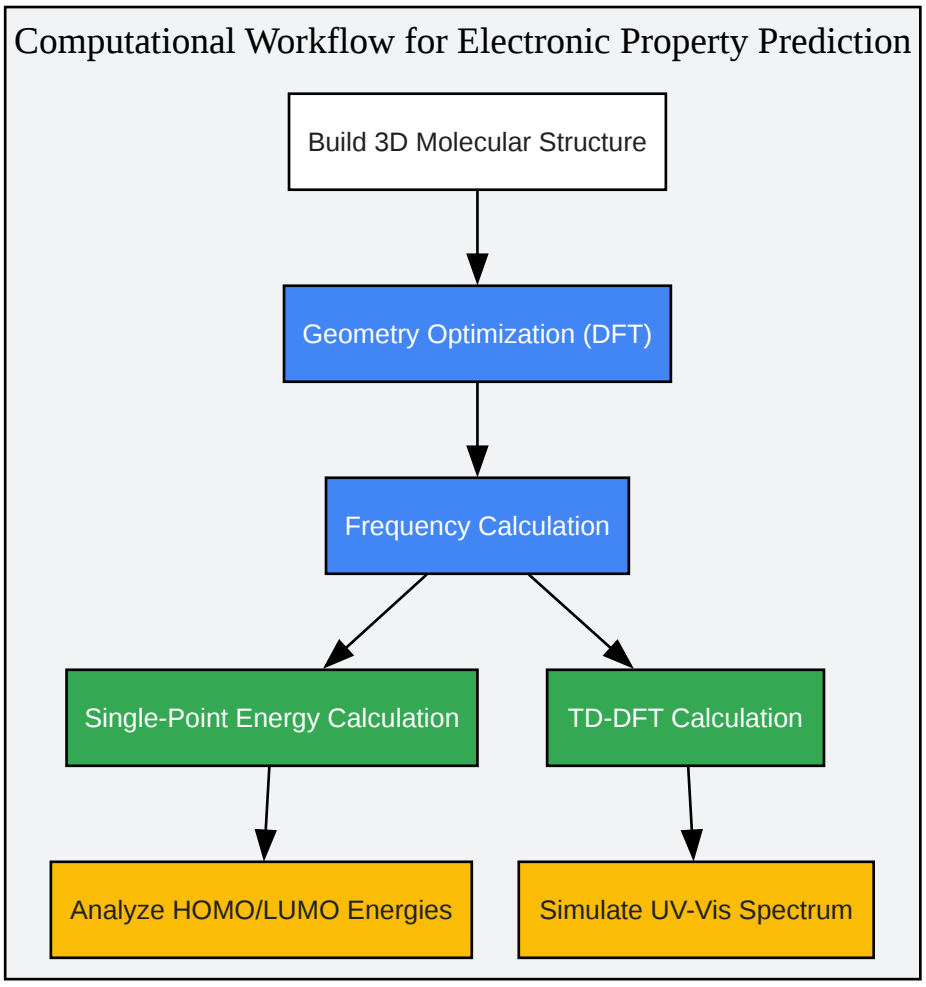
DFT methods can be used to calculate a wide range of electronic properties, including:

- Optimized molecular geometries
- HOMO and LUMO energy levels and their spatial distribution
- Molecular electrostatic potential maps
- Simulated UV-Vis spectra

These calculations provide a theoretical framework for interpreting experimental results and for guiding the design of new molecules with desired electronic characteristics. For instance, DFT calculations can predict how different substituents will affect the HOMO-LUMO gap, thus informing the synthesis of compounds with specific absorption properties.

- Structure Building: Construct the 3D structure of the desired **tetrahydroquinazoline** derivative using a molecular modeling software.
- Geometry Optimization: Perform a geometry optimization calculation using a suitable DFT functional (e.g., B3LYP) and basis set (e.g., 6-31G(d)). This will find the lowest energy conformation of the molecule.
- Frequency Calculation: Perform a frequency calculation on the optimized geometry to confirm that it is a true energy minimum (i.e., no imaginary frequencies).
- Single-Point Energy Calculation: Using the optimized geometry, perform a single-point energy calculation to obtain the final electronic energy and molecular orbitals (including HOMO and LUMO).
- Excited State Calculation (for UV-Vis): To simulate the UV-Vis spectrum, perform a Time-Dependent DFT (TD-DFT) calculation. This will provide the excitation energies and oscillator strengths of the electronic transitions.
- Data Analysis: Visualize the HOMO and LUMO, analyze their energies, and plot the simulated UV-Vis spectrum.

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